

An In-depth Technical Guide on the Physical Characteristics of Methyl Copalate

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Compound of Interest

Compound Name: *Methyl copalate*

Cat. No.: B091763

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and spectroscopic characteristics of **methyl copalate**. The information is presented to be a valuable resource for researchers and professionals involved in natural product chemistry, pharmacology, and drug development.

Quantitative Physical and Chemical Properties

The following table summarizes the key quantitative physical and chemical properties of **methyl copalate**.

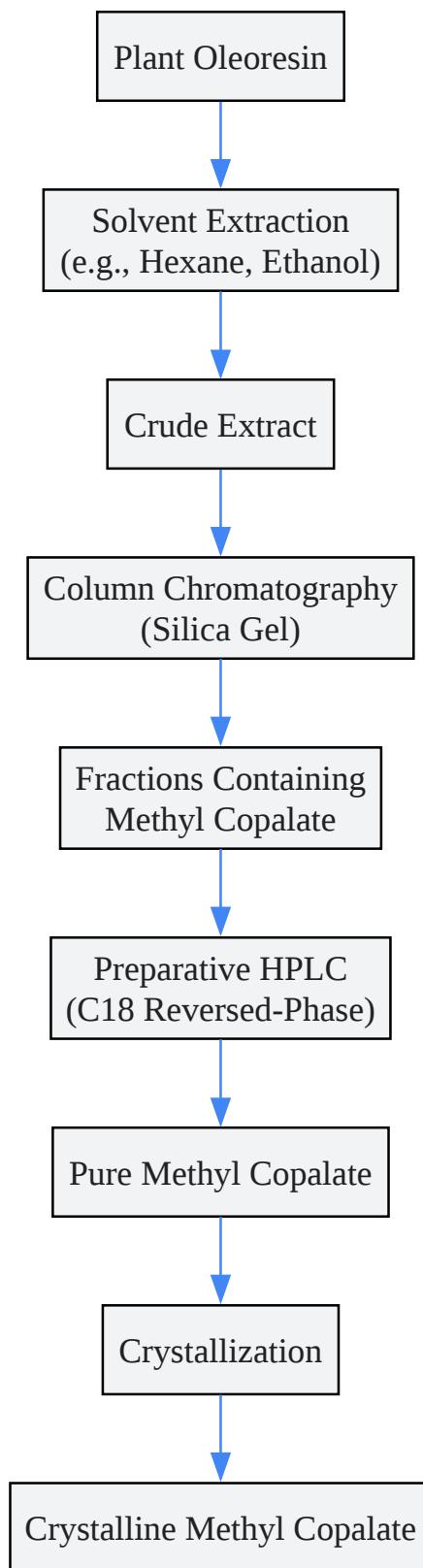
Property	Value	Source
Molecular Weight	318.5 g/mol	[1] [2]
Exact Mass	318.25588 Da	[1] [2]
Molecular Formula	C ₂₁ H ₃₄ O ₂	[1] [2]
InChI Key	KYTKOCVFNCZSSC- PSLIWGKLSA-N	[1]

Experimental Protocols for Characterization

The determination of the physical and structural properties of **methyl copalate** relies on a combination of chromatographic and spectroscopic techniques.

2.1. Isolation and Purification

The initial step in characterizing **methyl copalate** involves its isolation and purification from natural sources, typically plant oleoresins. A general workflow for this process is outlined below.



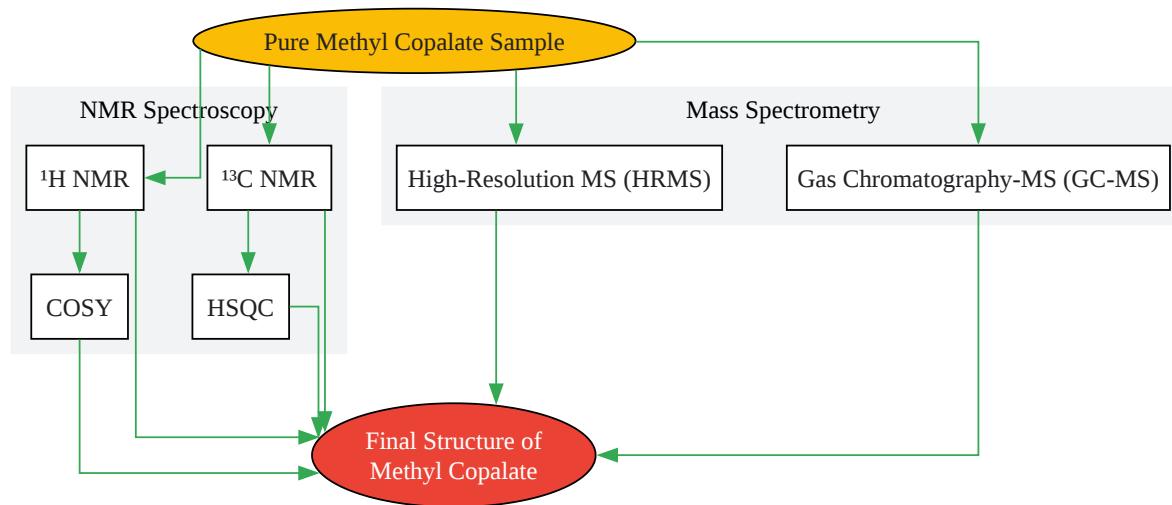
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Figure 1: Experimental workflow for the isolation and purification of **methyl copalate**.

- Solvent Extraction: This is a primary method for isolating **methyl copalate** from plant oleoresins. The choice of solvent is critical and is based on the polarity of **methyl copalate**. Non-polar solvents like hexane and polar solvents like ethanol are commonly used. The process typically involves macerating the plant material in the chosen solvent, followed by filtration and solvent evaporation to yield a concentrated extract.[1]
- Chromatographic Separation: Following extraction, chromatographic techniques are essential for purifying **methyl copalate** from the complex mixture of phytochemicals.[1]
 - Column Chromatography: Utilizes a stationary phase, such as silica gel, and a mobile phase, like a hexane-ether mixture, to separate compounds based on their adsorption characteristics.[1]
 - Preparative High-Performance Liquid Chromatography (HPLC): A highly efficient method for purifying **methyl copalate**. A common approach is reverse-phase HPLC using a C18 column with a mobile phase such as an acetonitrile/water mixture.[1]
- Crystallization: This is a final purification step. The purified **methyl copalate** is dissolved in a suitable solvent at an elevated temperature and allowed to cool slowly, inducing crystallization. This process excludes impurities, resulting in a highly pure crystalline solid.[1]

2.2. Structural Elucidation

The structural elucidation of **methyl copalate** is primarily achieved through a combination of Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).



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Figure 2: Logical workflow for the spectroscopic analysis of **methyl copalate**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: NMR is a powerful tool for determining the detailed structure of organic molecules like **methyl copalate**.^[1]
 - ^1H NMR Spectroscopy: Provides information about the chemical environment of hydrogen atoms. Key signals for **methyl copalate** include those for the methyl ester protons (singlet around δ 3.6-3.7 ppm), olefinic protons of the exocyclic methylene and the side chain double bond (δ 4.5-5.7 ppm), and multiple methyl groups (singlets and doublets between δ 0.7 and 1.2 ppm).^[1]
 - ^{13}C NMR Spectroscopy: Provides a signal for each unique carbon atom. For **methyl copalate**, 21 distinct signals are expected. A key signal is the carbonyl carbon of the methyl ester group, which resonates downfield around δ 167-174 ppm.^[1]
 - 2D NMR Experiments (COSY, HSQC): These experiments are crucial for assembling the complete molecular structure by establishing correlations between protons (COSY) and between protons and their directly attached carbons (HSQC).^[1]

- Mass Spectrometry (MS): MS provides information about the molecular weight and elemental formula of a compound.[1]
 - High-Resolution Mass Spectrometry (HRMS): This technique is used to determine the exact mass of a molecule with high precision. For **methyl copalate** ($C_{21}H_{34}O_2$), the calculated exact mass is 318.25588 Da. Experimental data confirms a molecular ion peak at an m/z of 318.2559, which is consistent with the expected molecular formula.[1]
 - Gas Chromatography-Mass Spectrometry (GC-MS): This technique separates components of a mixture before mass analysis and can be used to assess the purity of an isolated sample of **methyl copalate**.[1]

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References

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- 2. Methyl Copalate | $C_{21}H_{34}O_2$ | CID 13858180 - PubChem [pubchem.ncbi.nlm.nih.gov]
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